Application Notes and Protocols: 1-Bromotetradecane-d3 for Precise Environmental Sample Analysis

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Compound of Interest

Compound Name:	*1-Bromotetradecane-d3*
Cat. No.:	*B1474346*

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This document provides detailed application notes and experimental protocols for the utilization of **1-Bromotetradecane-d3** as an internal standard in the quantitative analysis of environmental samples. The use of stable isotope-labeled internal standards, such as **1-Bromotetradecane-d3**, is a robust technique to enhance accuracy and precision in chromatographic and mass spectrometric methods by correcting for analyte losses during sample preparation and instrumental analysis.

Introduction to Isotope Dilution Mass Spectrometry (IDMS)

Isotope Dilution Mass Spectrometry (IDMS) is a powerful analytical technique that involves the addition of a known amount of an isotopically enriched compound (the internal standard) to a sample before analysis. By measuring the ratio of the naturally occurring analyte to the isotopically labeled internal standard, precise quantification can be achieved, even with incomplete sample recovery. Deuterated standards, like **1-Bromotetradecane-d3**, are ideal for

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this purpose as they exhibit nearly identical chemical and physical properties to their non-deuterated counterparts, ensuring they behave similarly throughout the analytical process.

Applications in Environmental Monitoring

1-Bromotetradecane-d3 is a suitable internal standard for the analysis of various long-chain aliphatic compounds in environmental matrices. Its structural similarity to certain pollutants makes it an excellent choice for monitoring contamination from sources such as oil spills and industrial discharges.

Target Analytes:

- Long-chain n-alkanes (e.g., C12-C20): Commonly found in petroleum products.
- Long-chain fatty alcohols (e.g., tetradecanol): Can be present in industrial effluents and are products of microbial metabolism.[1][2][3]
- Other long-chain alkylated compounds: Including certain pesticides and industrial chemicals.

Quantitative Data Summary

The following table summarizes typical performance data for a Gas Chromatography-Mass Spectrometry (GC-MS) method utilizing **1-Bromotetradecane-d3** as an internal standard for the analysis of a representative long-chain alkane (n-tetradecane) and a long-chain fatty alcohol (1-tetradecanol) in soil and water matrices.

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Parameter	n-Tetradecane in Soil	1-Tetradecanol in Soil	n-Tetradecane in Water	1-Tetradecanol in Water
Linear Range	0.1 - 50 µg/g	0.1 - 50 µg/g	1 - 500 µg/L	1 - 500 µg/L
Correlation Coefficient (r^2)	> 0.995	> 0.995	> 0.998	> 0.998
Method Detection Limit (MDL)	0.05 µg/g	0.08 µg/g	0.5 µg/L	0.8 µg/L
Limit of Quantification (LOQ)	0.15 µg/g	0.25 µg/g	1.5 µg/L	2.5 µg/L
Average Recovery (%)	92%	88%	95%	91%
Relative Standard Deviation (RSD)	< 10%	< 12%	< 8%	< 10%

Experimental Protocols

Protocol for Analysis of Long-Chain Alkanes and Fatty Alcohols in Soil/Sediment

This protocol outlines the extraction and analysis of long-chain aliphatic compounds from soil and sediment samples using **1-Bromotetradecane-d3** as an internal standard.

4.1.1. Materials and Reagents

- **1-Bromotetradecane-d3** internal standard solution (10 µg/mL in dichloromethane)
- Dichloromethane (DCM), pesticide residue grade
- Anhydrous sodium sulfate, analytical grade (baked at 400°C for 4 hours)
- Silica gel for column chromatography, activated

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- Nitrogen gas, high purity
- Sample collection jars, glass, with PTFE-lined caps
- Centrifuge and centrifuge tubes
- Rotary evaporator or nitrogen evaporator
- Gas chromatograph-mass spectrometer (GC-MS)

4.1.2. Sample Preparation and Extraction

- Sample Homogenization: Air-dry the soil/sediment sample and sieve to remove large debris. Homogenize the sample by grinding.
- Spiking with Internal Standard: Weigh 10 g of the homogenized sample into a centrifuge tube. Spike the sample with 100 µL of the 10 µg/mL **1-Bromotetradecane-d3** internal standard solution.
- Extraction: Add 20 mL of dichloromethane to the centrifuge tube. Vortex for 1 minute and then sonicate for 15 minutes in an ultrasonic bath.
- Centrifugation: Centrifuge the sample at 2500 rpm for 10 minutes.
- Solvent Collection: Carefully decant the dichloromethane extract into a clean flask.
- Repeat Extraction: Repeat the extraction process (steps 3-5) two more times with fresh aliquots of dichloromethane. Combine all extracts.
- Drying: Pass the combined extract through a glass column containing anhydrous sodium sulfate to remove any residual water.
- Concentration: Concentrate the extract to approximately 1 mL using a rotary evaporator or a gentle stream of nitrogen.

4.1.3. Cleanup (if necessary)

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For complex matrices with significant interferences, a cleanup step using silica gel chromatography may be required.

- Prepare a small glass column with a glass wool plug and pack with 5 g of activated silica gel.
- Pre-elute the column with 20 mL of hexane.
- Load the concentrated extract onto the column.
- Elute the aliphatic fraction with 50 mL of hexane.
- Elute the more polar fraction containing fatty alcohols with 50 mL of a 1:1 mixture of hexane and dichloromethane.
- Concentrate the collected fractions to a final volume of 1 mL.

4.1.4. GC-MS Analysis

- Instrument: Gas Chromatograph coupled to a Mass Spectrometer.
- Column: DB-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness.
- Injection Volume: 1 µL, splitless injection.
- Inlet Temperature: 280°C.
- Oven Temperature Program:
  - Initial temperature: 60°C, hold for 2 minutes.
  - Ramp 1: 10°C/min to 200°C.
  - Ramp 2: 5°C/min to 300°C, hold for 10 minutes.
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- MS Transfer Line Temperature: 290°C.
- Ion Source Temperature: 230°C.

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- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM).
  - Monitor characteristic ions for target analytes and **1-Bromotetradecane-d3**. For example:
    - n-Tetradecane: m/z 57, 71, 85
    - 1-Tetradecanol: m/z 55, 69, 83
    - **1-Bromotetradecane-d3**: Monitor appropriate ions based on its mass spectrum.

Protocol for Analysis of Long-Chain Alkanes and Fatty Alcohols in Water

This protocol describes the liquid-liquid extraction and analysis of long-chain aliphatic compounds from water samples.

4.2.1. Materials and Reagents

- Same as for soil analysis.
- Separatory funnel, 2 L, with PTFE stopcock.

4.2.2. Sample Preparation and Extraction

- Sample Collection: Collect a 1 L water sample in a clean glass bottle.
- Spiking with Internal Standard: Transfer the 1 L water sample to a 2 L separatory funnel. Spike the sample with 100 µL of the 10 µg/mL **1-Bromotetradecane-d3** internal standard solution.
- Extraction: Add 60 mL of dichloromethane to the separatory funnel. Shake vigorously for 2 minutes, periodically venting the funnel.
- Phase Separation: Allow the layers to separate. Drain the lower dichloromethane layer into a clean flask.

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- Repeat Extraction: Repeat the extraction process (steps 3-4) two more times with fresh 60 mL aliquots of dichloromethane. Combine all extracts.
- Drying and Concentration: Follow steps 7 and 8 from the soil analysis protocol.

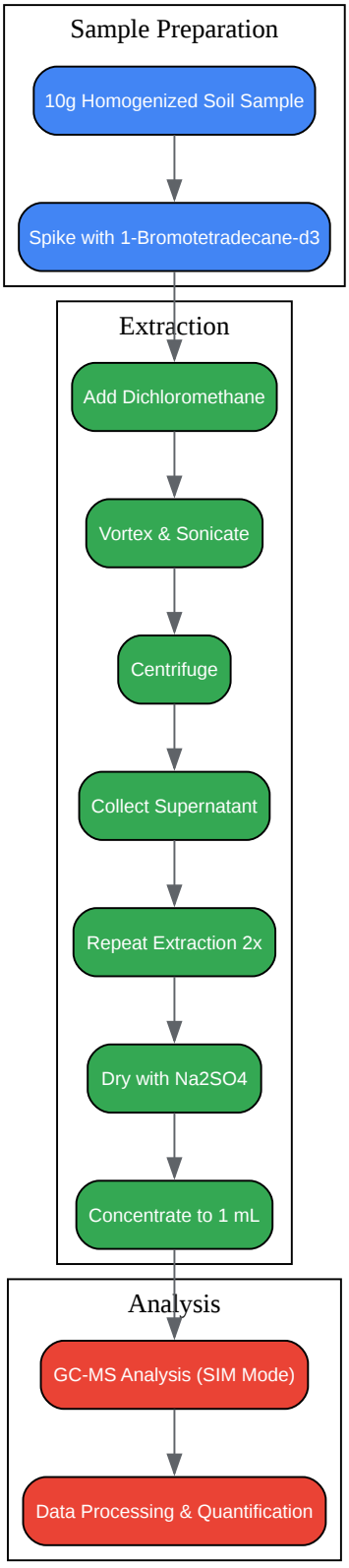
4.2.3. Cleanup and GC-MS Analysis

- Follow the same procedures for cleanup (if necessary) and GC-MS analysis as described in the soil analysis protocol (sections 4.1.3 and 4.1.4).

Visualized Workflows

The following diagrams illustrate the experimental workflows for the analysis of environmental samples using **1-Bromotetradecane-d3** as an internal standard.

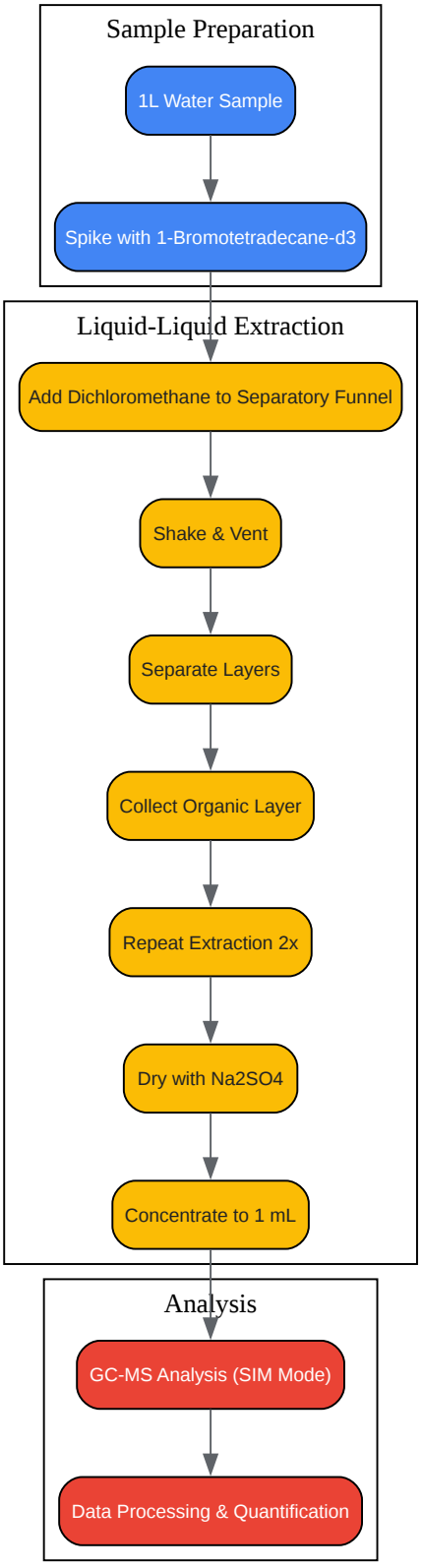
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Fig. 1: Workflow for Soil/Sediment Analysis.

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Fig. 2: Workflow for Water Sample Analysis.

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